

5-bromo-1H-indole-2-carboxylate crystal structure planar

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 5-Bromo-1H-indole-2-carboxylic acid

CAS No.: 7254-19-5

Cat. No.: S664945

Get Quote

Core Structural Data

The table below summarizes the available structural and chemical data for methyl 5-bromo-1H-indole-2-carboxylate and the closely related **5-bromo-1H-indole-2-carboxylic acid**.

| Property | Methyl 5-bromo-1H-indole-2-carboxylate [1] [2] | 5-Bromo-1H-indole-2-carboxylic Acid [3] |
|-------------------|---|---|
| CAS Number | | 7254-19-5 |
| Molecular Formula | C ₁₀ H ₈ BrNO ₂ [1] | C ₉ H ₆ BrNO ₂ [3] [4] |
| Molecular Weight | | 240.05 g/mol [3] [4] |
| Crystal Structure | Planar indole ring system [2] | Information not available in search results |
| Key Interactions | Intermolecular hydrogen bonds stabilize the crystal structure [2] | Can form dimers via dual O–H...O hydrogen bonds [5] |

| Property | Methyl 5-bromo-1H-indole-2-carboxylate [1] [2] | 5-Bromo-1H-indole-2-carboxylic Acid [3] |
|-----------------------|--|---|
| Synthesis | Information not available in search results | From ethyl 5-bromoindole-2-carboxylate via hydrolysis; 91% yield, ≥96% purity [4] |
| Calculated logP | Information not available in search results | Consensus: 2.29 [3] |
| Calculated Solubility | Information not available in search results | ~0.05 mg/mL (ESOL) [3] |

Experimental Insights

While a detailed crystallization protocol for the methyl ester was not located, research on similar 5-haloindole-2-carboxylic acids provides context on their solid-state behavior [5].

- **Dimer Formation:** A single-crystal X-ray diffraction study on **5-fluoro-1H-indole-2-carboxylic acid** found that molecules form centrosymmetric dimers in the crystal via pairs of strong, linear O–H...O hydrogen bonds [5].
- **Planar Ribbon Structures:** These dimers can further assemble into planar ribbons through additional hydrogen bonds. The **nitrogen atom of the pyrrole ring does not participate** in hydrogen bonding in the fluoro-derivative crystal [5].
- **Computational Models:** DFT calculations on 5-haloindoles (F, Cl, Br) identified several possible dimer structures stabilized by O–H...O and/or N–H...O hydrogen bonds, with the O–H...O dimer being the most stable for the 5-bromo variant [5].

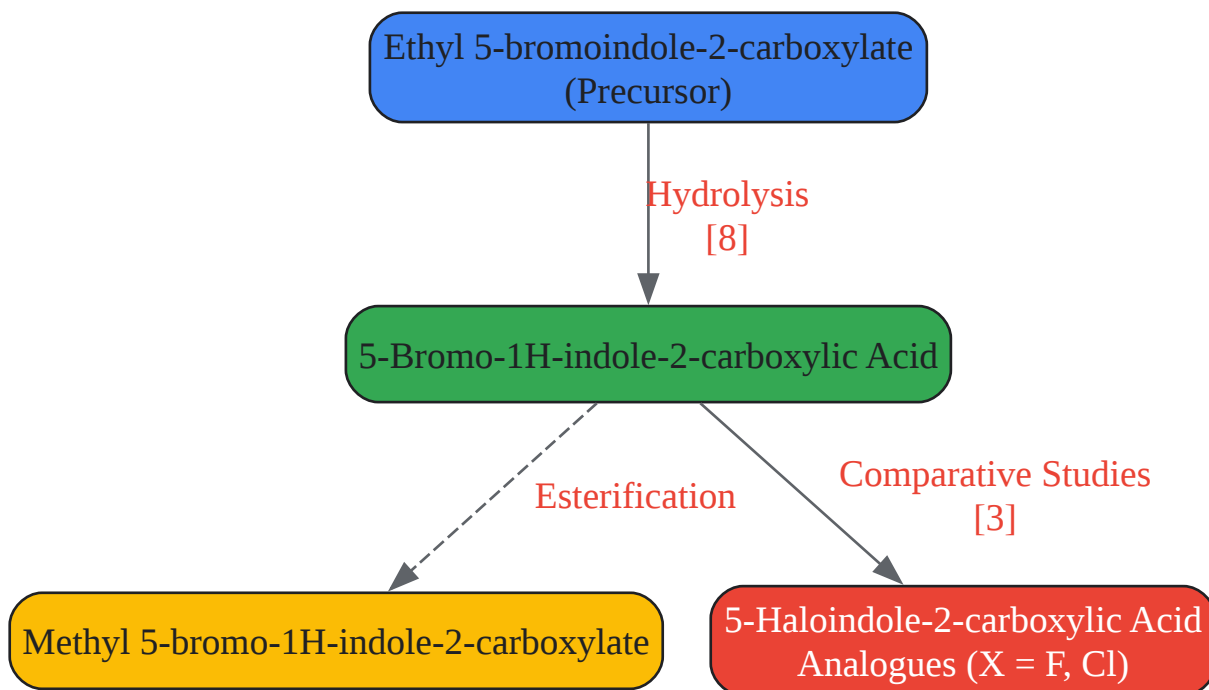
Synthesis Procedure

For the related **5-bromo-1H-indole-2-carboxylic acid**, one synthesis is described [4]:

- **Reaction:** A mixture of ethyl 5-bromoindole-2-carboxylate (134 g) and sodium hydroxide in methanol and water was heated under reflux for 0.5 hours [4].
- **Work-up:** The solution was cooled to 40°C, and the pH was adjusted to 3-4 by slowly adding a 10% hydrochloric acid solution [4].
- **Isolation:** The resulting off-white solid was isolated by filtration, yielding 109.1 g (91%) of a product with ≥96% purity by HPLC [4].

Molecular Relationships Visualized

The following diagram maps the relationship between methyl 5-bromo-1H-indole-2-carboxylate, its hydrolysis product, and its related analogues studied in the literature, based on the search results [5] [4].



[Click to download full resolution via product page](#)

> Diagram showing the chemical relationship and synthesis pathway of 5-bromo-1H-indole-2-carboxylate and its analogues.

Conclusion

Available data confirms the planar structure of methyl 5-bromo-1H-indole-2-carboxylate stabilized by intermolecular hydrogen bonds [2]. Its structure is analogous to other 5-haloindole-2-carboxylic acids that form dimers, though experimental crystal structure details for the bromo-methyl ester are limited [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. methyl 5-bromo-1H-indole-2-carboxylate | C10H8BrNO2 [pubchem.ncbi.nlm.nih.gov]
2. (PDF) Methyl 5-bromo-1 H -indole-2-carboxylate [academia.edu]
3. 5-Bromo-1H-indole-2-carboxylic acid [ambeed.com]
4. 5-Bromoindole-2-carboxylic acid synthesis [chemicalbook.com]
5. Experimental and computational study on dimers of 5-halo ... [sciencedirect.com]

To cite this document: Smolecule. [5-bromo-1H-indole-2-carboxylate crystal structure planar]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b664945#5-bromo-1h-indole-2-carboxylate-crystal-structure-planar>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com